

Safe handling and storage of 2,5-Diaminobenzonitrile

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Compound of Interest

Compound Name: 2,5-Diaminobenzonitrile

Cat. No.: B076791

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This guide provides essential safety information, troubleshooting advice, and frequently asked questions for the safe handling and storage of **2,5-Diaminobenzonitrile**. It is intended for researchers, scientists, and professionals in drug development.

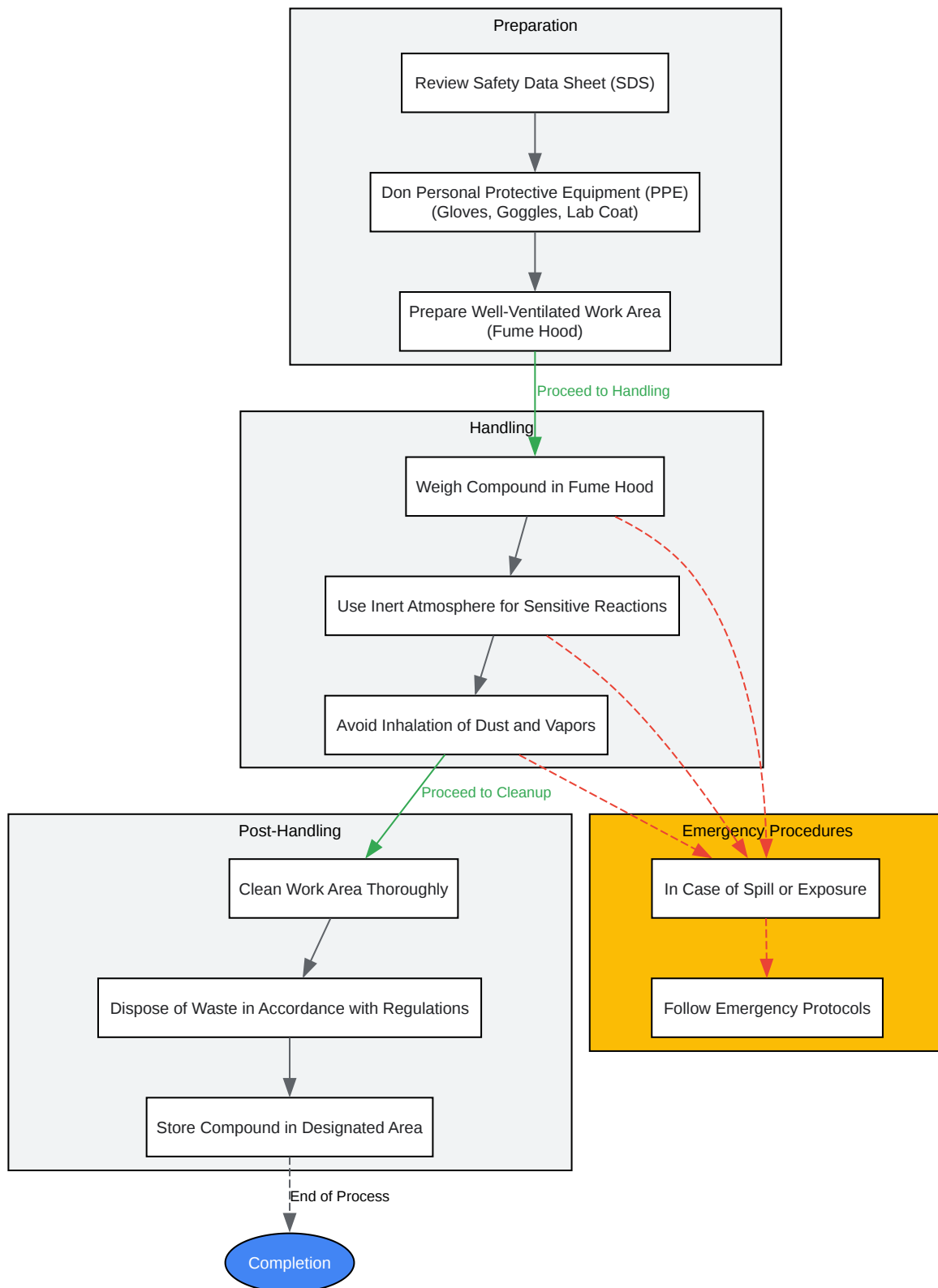
Safety and Physical Properties

A summary of the key safety and physical data for **2,5-Diaminobenzonitrile** is provided below. This information has been compiled from various safety data sheets.

Property	Value	Citations
Appearance	Light brown to khaki solid.	[1][2]
Molecular Formula	C ₇ H ₇ N ₃	[3][4]
Molecular Weight	133.15 g/mol	[4]
Melting Point	90-92 °C	[1][5]
Boiling Point	371 °C	[1]
Flash Point	178 °C	[1]
Storage Temperature	2-8 °C, under inert gas (Nitrogen or Argon).	[1]
Solubility	Sparingly soluble in water.	[6]
Hazard Statements	H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).	
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P280 (Wear protective gloves/ eye protection/ face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).	[3]

Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **2,5-Diaminobenzonitrile** in a laboratory setting.



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Caption: Workflow for the safe handling of **2,5-Diaminobenzonitrile**.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and storage of **2,5-Diaminobenzonitrile**.

Question: The solid **2,5-Diaminobenzonitrile** has changed color from light brown to a darker shade. Is it still usable? Answer: A color change may indicate degradation or oxidation. It is recommended to assess the purity of the material using an appropriate analytical technique (e.g., NMR, LC-MS) before use. To prevent this, always store the compound under an inert atmosphere as recommended.^[1]

Question: I observe fine dust becoming airborne when handling the solid. What should I do? Answer: Immediately cease handling and ensure your fume hood is functioning correctly. If you are not already, wear appropriate respiratory protection. To minimize dust formation, handle the solid carefully and avoid creating fine powders. Consider preparing a stock solution in a suitable solvent if your experimental procedure allows.

Question: What is the appropriate first aid response for skin or eye contact with **2,5-Diaminobenzonitrile**? Answer: For skin contact, immediately wash the affected area with plenty of soap and water.^[2] If skin irritation persists, seek medical attention. For eye contact, rinse cautiously with water for several minutes.^[2]^[3] If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.^[3] Seek immediate medical attention.

Question: What should I do in case of a small spill of **2,5-Diaminobenzonitrile** powder? Answer: For a small spill, ensure the area is well-ventilated, preferably within a fume hood.^[2] Wear your personal protective equipment.^[2] Carefully sweep up the solid material and place it into a suitable, closed container for disposal.^[2] Avoid creating dust.^[2] Clean the spill area thoroughly.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,5-Diaminobenzonitrile**? A1: **2,5-Diaminobenzonitrile** is harmful if swallowed, inhaled, or in contact with skin. It can cause skin

irritation, serious eye irritation, and may cause respiratory irritation.[2] A significant hazard is the potential liberation of very toxic gas upon contact with acids.

Q2: What personal protective equipment (PPE) is required when handling this compound? A2: You should always wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.[2] Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors.[2]

Q3: What are the ideal storage conditions for **2,5-Diaminobenzonitrile**? A3: It should be stored in a tightly closed container in a cool, dry, and well-ventilated place.[6] For long-term stability, storage at 2-8°C under an inert atmosphere (such as nitrogen or argon) is recommended.[1]

Q4: What substances are incompatible with **2,5-Diaminobenzonitrile**? A4: This compound is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2] It is crucial to avoid contact with acids, as this can liberate highly toxic gas. Do not store near acids.

Q5: How should I dispose of waste **2,5-Diaminobenzonitrile**? A5: Dispose of the compound and its container in accordance with local, state, and federal regulations at an approved waste disposal plant.[2] Do not allow the product to enter drains.

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